

Essential Safety and Operational Guide for Handling AVE 0991

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Compound of Interest

Compound Name: AVE 0991

Cat. No.: B1667686

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For researchers, scientists, and drug development professionals, ensuring laboratory safety and proper chemical handling is paramount. This document provides a comprehensive guide to the personal protective equipment (PPE), operational procedures, and disposal plans for the nonpeptide angiotensin-(1-7) receptor agonist, **AVE 0991**.

Immediate Safety and Handling Precautions

While a specific Safety Data Sheet (SDS) for **AVE 0991** from all suppliers was not publicly accessible, the following guidelines are based on information for similar research compounds and general laboratory safety protocols. It is imperative to obtain and review the specific SDS from your supplier before handling this compound.

Hazard Identification and Personal Protective Equipment (PPE):

Based on the nature of similar chemical compounds, **AVE 0991** should be handled with caution. The primary routes of exposure are inhalation, ingestion, and skin/eye contact.

Hazard	Recommended Personal Protective Equipment (PPE)
Inhalation	Use in a well-ventilated area, preferably a chemical fume hood. If significant aerosolization is possible, a NIOSH-approved respirator may be necessary.
Skin Contact	Wear nitrile or other appropriate chemical-resistant gloves. A lab coat or other protective clothing should be worn to prevent skin exposure.
Eye Contact	Safety glasses with side shields or goggles are mandatory to protect against splashes.
Ingestion	Do not eat, drink, or smoke in laboratory areas. Wash hands thoroughly after handling.

Storage and Stability:

Proper storage is crucial to maintain the integrity of **AVE 0991**.

Condition	Recommendation
Short-term Storage	Store as a solid at -20°C.
Long-term Storage	Store as a solid at -20°C for up to two years.
Solution Storage	Prepare solutions fresh. If necessary to store, aliquot and freeze at -80°C. Avoid repeated freeze-thaw cycles.

Operational Plans: Step-by-Step Guidance

Solution Preparation:

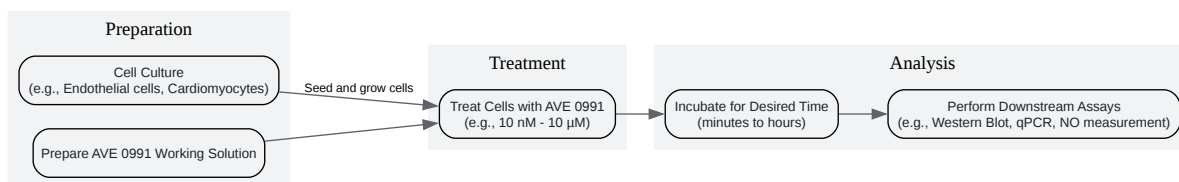
AVE 0991 is typically dissolved in an organic solvent like Dimethyl Sulfoxide (DMSO) to create a stock solution.

- Preparation of Stock Solution:
 - Bring the vial of solid **AVE 0991** to room temperature before opening.
 - Add the appropriate volume of DMSO to the vial to achieve the desired stock concentration (e.g., 10 mM).
 - Vortex or sonicate briefly to ensure complete dissolution.
- Preparation of Working Solutions:
 - Dilute the stock solution with the appropriate cell culture medium or buffer for in vitro experiments.
 - For in vivo studies, the stock solution may be further diluted in vehicles such as saline or corn oil. The final concentration of DMSO should be kept low to avoid toxicity to cells or animals.

Experimental Protocols

The following are generalized protocols based on published research. Specific concentrations and incubation times should be optimized for your experimental system.

In Vitro Experimental Workflow:



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A generalized workflow for in vitro experiments using **AVE 0991**.

In Vivo Experimental Protocol (Rodent Model):

- **Animal Acclimation:** Allow animals to acclimate to the housing conditions for at least one week prior to the experiment.
- **AVE 0991 Preparation:** Prepare the dosing solution of **AVE 0991** in a suitable vehicle.
- **Administration:** Administer **AVE 0991** via the desired route (e.g., oral gavage, intraperitoneal injection, or subcutaneous injection). Doses used in studies have ranged from 0.5 mg/kg to 10 mg/kg.
- **Monitoring and Sample Collection:** Monitor the animals for the duration of the experiment and collect tissues or blood for analysis at specified time points.

Disposal Plan

Proper disposal of chemical waste is essential to protect personnel and the environment.

Waste Type	Disposal Procedure
Unused Solid AVE 0991	Dispose of as hazardous chemical waste in accordance with local, state, and federal regulations. Place in a clearly labeled, sealed container.
Stock Solutions (in DMSO)	Collect in a designated, labeled hazardous waste container for organic solvents. Do not pour down the drain.
Contaminated Labware (e.g., pipette tips, tubes)	Dispose of in a designated solid hazardous waste container.
Aqueous Solutions (from cell culture)	Depending on the concentration and local regulations, small quantities of dilute aqueous solutions may be permissible for drain disposal with copious amounts of water. However, it is best practice to collect all chemical waste for proper disposal. Consult your institution's Environmental Health and Safety (EHS) department.

Signaling Pathway of AVE 0991

AVE 0991 is an agonist of the Mas receptor, a key component of the protective arm of the Renin-Angiotensin System (RAS). Its mechanism of action involves counteracting the effects of Angiotensin II.

AVE 0991 activates the Mas receptor, promoting vasodilation and anti-inflammatory effects.

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